

The Interplay of Methyl 9-oxononanoate and Azelaic Acid: A Technical Guide

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Compound of Interest

Compound Name: Methyl 9-oxononanoate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth exploration of the chemical and biological relationship between **Methyl 9-oxononanoate** and azelaic acid. Both are C9 aliphatic compounds, with azelaic acid being a dicarboxylic acid and **Methyl 9-oxononanoate** being a mono-methyl ester aldehyde. Their primary connection lies in their common origin from the oxidative cleavage of oleic acid, a widely applied industrial process. While azelaic acid is a well-established therapeutic agent with diverse dermatological applications, **Methyl 9-oxononanoate** serves primarily as a versatile chemical intermediate. This guide will detail their synthesis, chemical properties, biological significance, and the experimental methodologies used in their study.

Introduction

Azelaic acid, a naturally occurring saturated dicarboxylic acid found in grains like wheat, rye, and barley, has garnered significant attention in the pharmaceutical and cosmetic industries.[1][2][3][4] Its established antimicrobial, anti-inflammatory, and anti-keratinizing properties have led to its approval for the treatment of acne and rosacea.[2][5][6] Industrially, azelaic acid is primarily produced through the ozonolysis of oleic acid.[1][7][8] This process also yields a co-product, nonanoic acid, or in the case of methyl oleate ozonolysis, **Methyl 9-oxononanoate**. [9][10][11]

Methyl 9-oxononanoate, a fatty aldehyde methyl ester, is a key chemical intermediate.^{[12][13]} Its bifunctional nature, possessing both an aldehyde and a methyl ester group, makes it a valuable precursor in the synthesis of a variety of molecules, including fragrances, polymers, and potential bioactive compounds.^{[12][14]} This guide aims to elucidate the intricate relationship between these two molecules, from their synthesis to their distinct yet interconnected roles in science and industry.

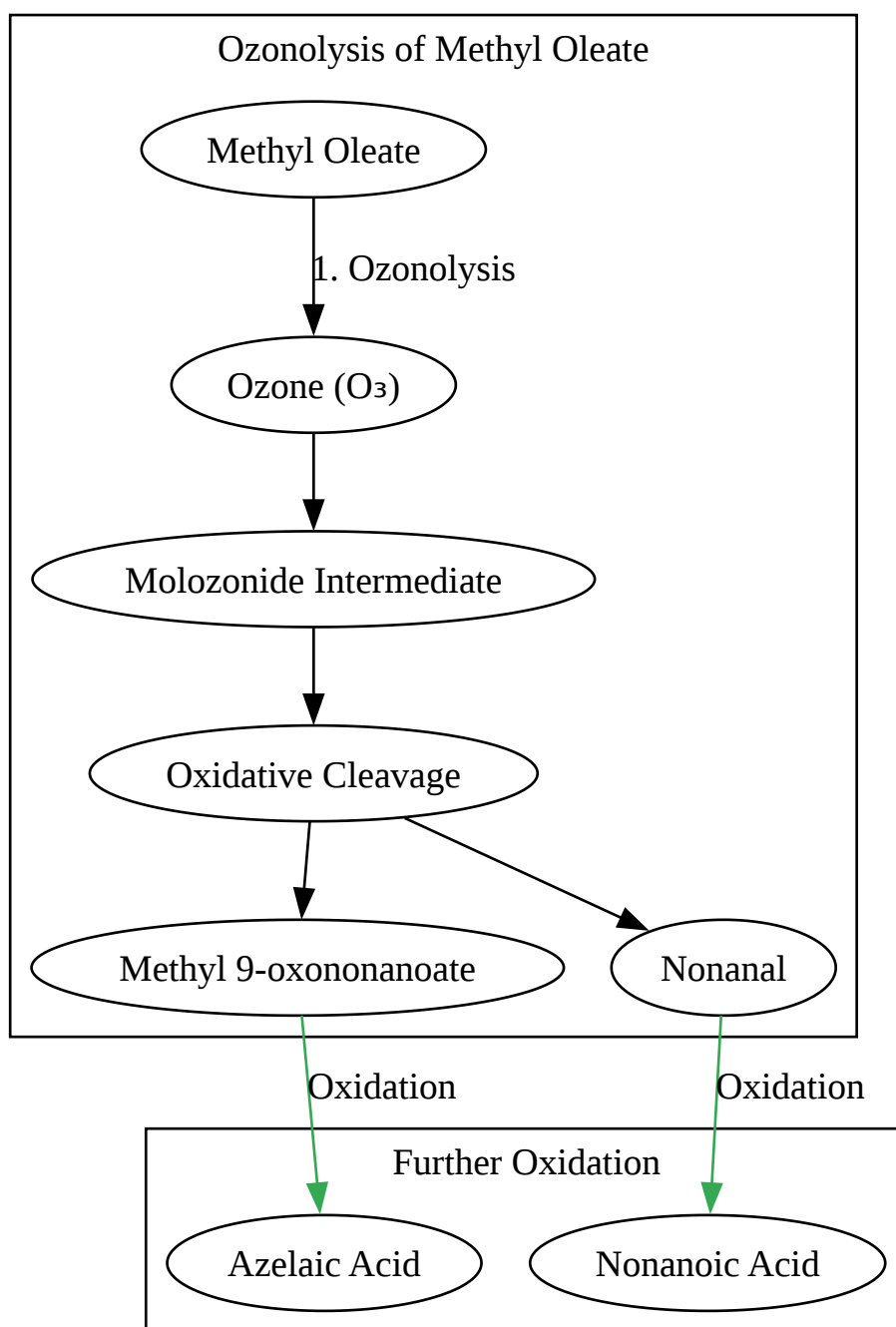
Chemical Synthesis and Relationship

The most significant link between azelaic acid and **Methyl 9-oxononanoate** is their co-production from the oxidative cleavage of oleic acid or its methyl ester.

Ozonolysis of Oleic Acid and Methyl Oleate

The industrial synthesis of azelaic acid predominantly relies on the ozonolysis of oleic acid.^[7] ^[8] This reaction involves the cleavage of the carbon-carbon double bond in oleic acid by ozone. The resulting ozonide is then subjected to an oxidative work-up, typically with oxygen or hydrogen peroxide, to yield azelaic acid and nonanoic acid.^[15]

When methyl oleate is used as the starting material, the ozonolysis followed by an oxidative or reductive work-up yields **Methyl 9-oxononanoate** and other products. Specifically, the cleavage of the double bond results in two nine-carbon chains. One chain, containing the original ester group, becomes **Methyl 9-oxononanoate**. The other C9 fragment can form nonanal or nonanoic acid depending on the work-up conditions.



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Alternative Synthetic Routes

Concerns over the safety and environmental impact of ozonolysis have prompted research into alternative, "greener" synthetic routes.^[7] These include chemo-enzymatic methods involving epoxidation of oleic acid followed by oxidative cleavage.^[7]

Physicochemical Properties

A summary of the key physicochemical properties of **Methyl 9-oxononanoate** and azelaic acid is presented in the table below for easy comparison.

Property	Methyl 9-oxononanoate	Azelaic Acid
IUPAC Name	methyl 9-oxononanoate	Nonanedioic acid
Molecular Formula	C ₁₀ H ₁₈ O ₃	C ₉ H ₁₆ O ₄
Molecular Weight	186.25 g/mol [13]	188.22 g/mol
Appearance	-	White crystalline powder[3]
Melting Point	-	109-111 °C
Boiling Point	125-145 °C at 9 Torr[16]	286.5 °C at 100 mmHg
Solubility	Soluble in organic solvents[17]	Poorly soluble in water, soluble in hot water and alcohol[3][18]
CAS Number	1931-63-1[13]	123-99-9

Experimental Protocols

Synthesis of Azelaic Acid and Methyl 9-oxononanoate via Ozonolysis of Methyl Oleate

This protocol is a generalized representation based on established ozonolysis procedures.

Materials:

- Methyl oleate
- Methanol (or other suitable solvent)
- Ozone (generated from an ozone generator)
- Oxygen or Hydrogen Peroxide (for oxidative work-up)

- Sodium bicarbonate or other base for neutralization
- Organic solvent for extraction (e.g., diethyl ether)
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- **Dissolution:** Dissolve methyl oleate in methanol in a reaction vessel equipped with a gas inlet tube and a cold bath.
- **Ozonolysis:** Cool the solution to a low temperature (typically -78°C). Bubble ozone gas through the solution until the reaction is complete (indicated by a blue color from excess ozone or monitored by TLC).
- **Purging:** Purge the solution with nitrogen or argon to remove excess ozone.
- **Oxidative Work-up:** Add an oxidizing agent, such as hydrogen peroxide, to the reaction mixture to cleave the ozonide and form the carboxylic acid and aldehyde.
- **Neutralization and Extraction:** Neutralize the reaction mixture with a base like sodium bicarbonate. Extract the products with an organic solvent.
- **Separation and Purification:** The aqueous layer will contain the sodium salt of azelaic acid. Acidification of this layer will precipitate azelaic acid, which can be collected by filtration. The organic layer will contain **Methyl 9-oxononanoate**, which can be purified by distillation or column chromatography.

Synthesis of Methyl 9-(2-iminothiazol-3(2H)-yl)-9-oxononanoate

This protocol describes the synthesis of a bioactive derivative from **Methyl 9-oxononanoate's** precursor.^[19]

Materials:

- Azelaic acid monomethyl ester

- Oxalyl chloride
- 2-aminothiazole
- Anhydrous dichloromethane (CH_2Cl_2)
- Silica gel for chromatography

Procedure:

- Acyl Chloride Formation: Convert azelaic acid monomethyl ester to its corresponding acyl chloride, methyl 9-chloro-9-oxononanoate, by reacting it with oxalyl chloride.
- Coupling Reaction: In a nitrogen atmosphere, add a solution of 2-aminothiazole in anhydrous CH_2Cl_2 to a solution of methyl 9-chloro-9-oxononanoate in the same solvent.
- Reaction Monitoring: Stir the mixture for several hours and monitor the reaction progress using thin-layer chromatography (TLC).
- Purification: Purify the product by silica gel column chromatography.

Quantitative Data

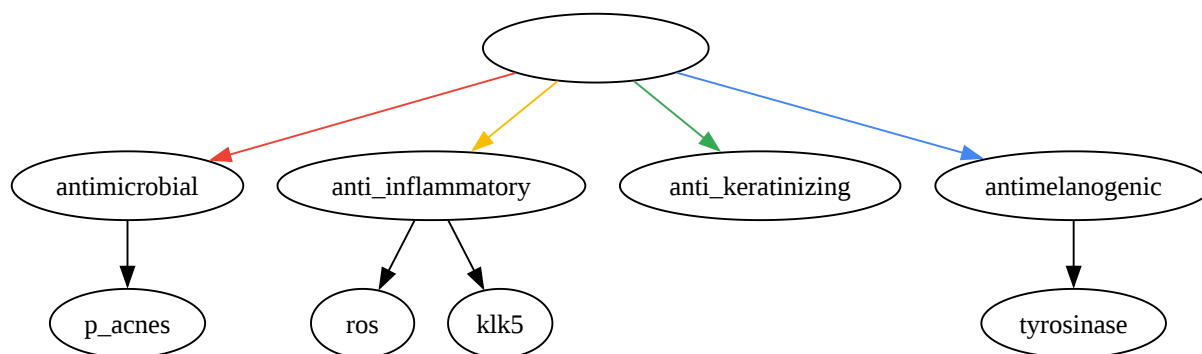
The following table summarizes reported yields for relevant reactions.

Reaction	Product(s)	Reported Yield	Reference
Ozonolysis of oleic acid with performic acid work-up	Azelaic acid	up to 95%	[15]
Schotten-Baumann type reaction of methyl 9-chloro-9-oxononanoate and 2-aminothiazole	Methyl 9-(2-iminothiazol-3(2H-yl)-9-oxononanoate	43%	[19]
Friedel-Crafts acylation of N-methyl indole with methyl 9-chloro-9-oxononanoate	Methyl 9-(1-methyl-1H-indol-3-yl)-9-oxononanoate	40%	[20]

Biological Activity and Signaling Pathways

Azelaic Acid: A Multifunctional Therapeutic Agent

Azelaic acid's therapeutic efficacy stems from its diverse biological activities.[\[21\]](#) It exhibits antibacterial effects, particularly against *Propionibacterium acnes*, a key bacterium in the pathogenesis of acne.[\[5\]](#) Its anti-inflammatory properties contribute to its effectiveness in treating inflammatory skin conditions like rosacea.[\[4\]](#)[\[5\]](#) Azelaic acid also has anti-keratinizing effects, helping to normalize the shedding of skin cells and prevent the formation of comedones.[\[1\]](#) Furthermore, it is a competitive inhibitor of tyrosinase, an enzyme involved in melanin production, making it useful in treating hyperpigmentation disorders.[\[4\]](#)[\[5\]](#)



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Methyl 9-oxononanoate: A Chemical Intermediate with Potential Biological Relevance

Currently, there is limited direct research on the specific biological activities of **Methyl 9-oxononanoate**. Its primary role is as a precursor in chemical synthesis.[12] However, as an oxidized lipid, it belongs to a class of molecules known to be involved in cell signaling and inflammation.[12] The aldehyde functionality of **Methyl 9-oxononanoate** makes it reactive towards nucleophiles, suggesting potential interactions with biological macromolecules. Further research is warranted to explore its potential pharmacological effects.

Applications in Drug Development and Research

Azelaic acid is a well-established active pharmaceutical ingredient in dermatology.[2][22] Its use in topical formulations for acne and rosacea is widespread.[6] Ongoing research focuses on novel delivery systems to enhance its skin penetration and efficacy.[21]

Methyl 9-oxononanoate serves as a valuable building block in medicinal chemistry.[12] Its structure can be modified to create novel compounds with potential therapeutic activities. For instance, it has been used to synthesize hybrid molecules with antiproliferative properties against cancer cell lines.[20]

Conclusion

The relationship between **Methyl 9-oxononanoate** and azelaic acid is primarily rooted in their common synthetic origin from oleic acid. While azelaic acid has a well-defined and significant role in medicine, particularly in dermatology, **Methyl 9-oxononanoate**'s value lies in its versatility as a chemical intermediate. Understanding their synthesis and properties is crucial for optimizing the production of azelaic acid and for harnessing the synthetic potential of **Methyl 9-oxononanoate** in developing new molecules for various applications, including drug discovery. Future research into the potential biological activities of **Methyl 9-oxononanoate** may reveal new therapeutic avenues for this readily available bio-based chemical.

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